

# butyl stearate CAS number and molecular weight

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Compound of Interest		
Compound Name:	Butyl Stearate	
Cat. No.:	B1677921	Get Quote

An In-depth Technical Guide to Butyl Stearate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **butyl stearate** (CAS No: 123-95-5), a versatile fatty acid ester. It covers its chemical and physical properties, synthesis protocols, analytical methodologies, and key applications, with a focus on data relevant to research and development.

## **Core Chemical and Physical Data**

**Butyl stearate** is the ester formed from the condensation of stearic acid and n-butanol. Its properties make it a valuable excipient and specialty chemical in various high-technology sectors.

### **Table 1: Chemical Identifiers and Molecular Properties**



Identifier	Value	
CAS Number	123-95-5	
Molecular Formula	C22H44O2	
Molecular Weight	340.58 g/mol	
IUPAC Name	butyl octadecanoate	
Synonyms	n-Butyl stearate, Stearic acid butyl ester	

**Table 2: Physical and Chemical Properties** 

Property	Value	Source
Appearance	Colorless to pale yellow oily liquid or waxy solid	[1][2]
Odor	Faintly fatty odor	[3]
Melting Point	17-22 °C	[4]
Boiling Point	343 °C	[3]
Flash Point	160 °C (Closed Cup)	
Density	0.861 g/cm³ at 20 °C	_
Solubility	Insoluble in water; soluble in ethanol, ether, and acetone	_
Refractive Index	n20/D 1.443 (lit.)	

## **Synthesis of Butyl Stearate**

The primary method for synthesizing **butyl stearate** is the Fischer esterification of stearic acid with n-butanol, typically in the presence of an acid catalyst. This reaction is a reversible process where water is removed to drive the equilibrium towards the product.

### **Logical Workflow for Butyl Stearate Synthesis**





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Caption: Synthesis and purification workflow for butyl stearate.

## **Experimental Protocols**

### **Protocol 1: Synthesis via Acid-Catalyzed Esterification**

This protocol describes a common laboratory-scale synthesis of **butyl stearate** using sulfuric acid as a catalyst.

### Materials:

- Stearic Acid (100 g)
- n-Butanol (65 kg)
- Concentrated Sulfuric Acid (0.1 kg)
- Sodium Bicarbonate solution (5% w/v)
- Anhydrous Magnesium Sulfate
- Reaction kettle/three-necked flask equipped with a mechanical stirrer, thermometer, and a Dean-Stark apparatus with a condenser.



### Procedure:

- Reaction Setup: To the reaction kettle, add stearic acid, n-butanol, and concentrated sulfuric
  acid.
- Esterification: Heat the mixture to boiling while stirring continuously. The reaction temperature should be maintained to ensure a steady reflux. Water produced during the reaction will be collected in the oil-water separator of the Dean-Stark apparatus.
- Reaction Monitoring: Continue the reaction until no more water is generated and collected, which indicates the completion of the esterification.
- Cooling and Neutralization: Stop heating and allow the mixture to cool to room temperature.
   Transfer the crude product to a separatory funnel and wash it with a 5% sodium bicarbonate solution to neutralize the acidic catalyst. Repeat the washing with deionized water until the aqueous layer is neutral.
- Drying: Dry the organic layer over anhydrous magnesium sulfate and filter to remove the drying agent.
- Purification: Remove the excess n-butanol and purify the **butyl stearate** by vacuum distillation to yield the final product. The highest yield (99%) has been reported at 65 °C with a stearic acid to 1-butanol molar ratio of 1:15 and sulfuric acid as the catalyst.

## Protocol 2: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing the purity of **butyl stearate** and identifying potential impurities such as unreacted starting materials.

### Materials & Equipment:

- Butyl stearate sample
- Hexane (GC grade)
- Internal standard (e.g., methyl heptadecanoate)



- Gas chromatograph with a mass spectrometer detector (GC-MS)
- Capillary column (e.g., HP-5MS or equivalent)

#### Procedure:

- Sample Preparation: Prepare a solution of the butyl stearate sample in hexane at a concentration of approximately 1 mg/mL. Add a known concentration of the internal standard.
- GC-MS Instrument Setup:
  - Injector: Set to 200°C in splitless mode.
  - Carrier Gas: Helium at a flow rate of 1 mL/min.
  - Oven Temperature Program: Start at 90°C, hold for 1 minute; ramp to 150°C at 12°C/min, hold for 1 minute; ramp to 210°C at 2°C/min, hold for 3 minutes.
  - MS Interface Temperature: 210°C.
- Injection and Analysis: Inject 1 μL of the prepared sample into the GC-MS system.
- Data Acquisition and Analysis: Acquire the data over the appropriate mass range (e.g., m/z 50-400). Identify the butyl stearate peak based on its retention time and mass spectrum.
   Quantify the purity by comparing the peak area of butyl stearate to that of the internal standard and any identified impurities.

## **Applications in Research and Development**

**Butyl stearate**'s unique properties make it a valuable component in various specialized applications:

Cosmetics and Personal Care: It functions as an emollient, skin-conditioning agent, and
plasticizer in formulations like creams, lotions, and nail varnishes. Its low viscosity and nongreasy feel are highly desirable in topical products.



- Pharmaceuticals: Used as an emollient in medicinal creams and ointments due to its skinfriendly properties.
- Industrial Applications: It serves as a lubricant in metalworking, a plasticizer for polymers like PVC, and a solvent for dyes.

## **Safety and Handling**

**Butyl stearate** is classified as causing skin and serious eye irritation.

- Handling: Use in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves. Avoid contact with skin, eyes, and clothing.
- Storage: Store in a cool, dry place away from heat and direct sunlight. Keep containers tightly closed.
- First Aid: In case of eye contact, rinse cautiously with water for several minutes. For skin contact, wash with plenty of water. If inhaled, move to fresh air. Seek medical attention if irritation persists.

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